

Technical Support Center: SKF-82958 Hydrobromide Administration

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Compound of Interest

Compound Name: SKF-82958 hydrobromide

CAS No.: 74115-01-8

Cat. No.: B1668789

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the administration of **SKF-82958 hydrobromide**, focusing on methodologies that minimize experimental stress and ensure data integrity.

Frequently Asked Questions (FAQs)

Q1: What is **SKF-82958 hydrobromide** and what is its primary mechanism of action?

A1: **SKF-82958 hydrobromide** is a potent and selective full agonist for the dopamine D1-like receptors (D1 and D5).^{[1][2]} Its primary mechanism of action involves binding to and activating D1 receptors, which are coupled to the Gs/olf G-protein. This activation stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) levels and subsequent activation of protein kinase A (PKA).^{[3][4]} This signaling cascade modulates the activity of various downstream targets, influencing neuronal excitability and gene expression.

Q2: What are the recommended storage conditions for **SKF-82958 hydrobromide** powder and solutions?

A2: For long-term stability, the lyophilized powder should be stored at -20°C , desiccated. In its powdered form, it is stable for up to 36 months. Once dissolved, the solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C , where it should be used within one month to maintain potency. For in-vivo experiments, it is highly recommended to prepare fresh solutions on the day of use.[2]

Q3: Can **SKF-82958 hydrobromide** be administered orally?

A3: While intraperitoneal (i.p.) and subcutaneous (s.c.) injections are the most commonly documented routes of administration in preclinical research, oral administration may be possible but requires specific formulation to ensure bioavailability. For stress-sensitive experiments, consider alternative, less invasive methods if validated for your research goals.

Troubleshooting Guide

Issue 1: Inconsistent or unexpected behavioral responses in rodents.

- Possible Cause 1: Animal Stress. Stress from handling and injection can significantly alter behavioral outcomes and dopamine system activity.
 - Solution: Implement a rigorous acclimatization and handling protocol for several days prior to the experiment. Utilize low-stress injection techniques as detailed in the Experimental Protocols section. Ensure the experimental environment is quiet and consistent.
- Possible Cause 2: Incorrect Dosing. The behavioral effects of SKF-82958 can be dose-dependent, with higher doses not necessarily producing a greater effect and sometimes leading to a decrease in response rate.[1]
 - Solution: Perform a dose-response study to determine the optimal dose for your specific experimental paradigm and animal strain. Review literature for doses used in similar studies.
- Possible Cause 3: Vehicle-Related Issues. The vehicle used to dissolve the compound may have its own behavioral effects or cause irritation at the injection site, leading to stress.
 - Solution: Always run a vehicle-only control group. If irritation is observed, consider alternative, well-tolerated vehicle formulations (see Table 2).

Issue 2: Precipitation of **SKF-82958 hydrobromide** in solution.

- Possible Cause 1: Low Solubility. **SKF-82958 hydrobromide** has limited solubility in aqueous solutions.
 - Solution: Prepare solutions fresh on the day of use. Gentle warming and sonication can aid dissolution. For in vivo use, a multi-component solvent system is often necessary (see Table 2).
- Possible Cause 2: Incorrect pH. The pH of the solution can affect the solubility of the compound.
 - Solution: Ensure the pH of your final solution is within a physiologically acceptable range (typically 4.5-8.0 for injections) that also maintains the compound's stability and solubility. [5]

Issue 3: Signs of distress in animals post-injection (e.g., excessive grooming, freezing, vocalization).

- Possible Cause 1: Injection Site Pain or Irritation. The compound or vehicle may be causing local discomfort.
 - Solution: Ensure the injection volume is appropriate for the size of the animal (see Table 3). Administer the solution at room or body temperature.[6] If using subcutaneous administration, rotate injection sites.[7]
- Possible Cause 2: Pharmacological Effects. As a dopamine agonist, SKF-82958 can induce significant changes in motor activity, such as increased locomotion and rearing, which may be misinterpreted as distress.[8] It has also been shown to disrupt prepulse inhibition in mice.[9]
 - Solution: Carefully observe and score behaviors to differentiate between expected pharmacological effects and signs of pain or distress. Videotape sessions for later, blinded analysis. Run pilot studies to characterize the behavioral profile of the drug at different doses in your specific animal model.

Data Presentation

Table 1: Physicochemical and Pharmacological Properties of **SKF-82958 Hydrobromide**

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₁ BrClNO ₂	[1]
Molecular Weight	410.73 g/mol	[1]
Agonist Target	Dopamine D1-like Receptors (D1/D5)	[1]
K _{0.5} for D1 Receptor	4 nM	[2]
K _{0.5} for D2 Receptor	73 nM	[2]
EC ₅₀ (adenylate cyclase activity)	491 nM	[2]

Table 2: Recommended Vehicle Formulations for In Vivo Administration

Route	Vehicle Composition	Solubility	Notes	Reference
Intraperitoneal (i.p.) / Subcutaneous (s.c.)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	Prepare by adding each solvent sequentially. Recommended to prepare fresh daily.	[1]
Intraperitoneal (i.p.) / Subcutaneous (s.c.)	10% DMSO, 90% (20% SBE-β-CD in saline)	≥ 2.5 mg/mL	SBE-β-CD can improve solubility and reduce irritation.	[1]
Intraperitoneal (i.p.) / Subcutaneous (s.c.)	10% DMSO, 90% corn oil	≥ 2.5 mg/mL	Suitable for a lipophilic suspension.	[1]

Table 3: Recommended Injection Volumes and Needle Sizes for Rodents

Species	Route	Max Volume	Needle Gauge	Reference
Mouse	Subcutaneous (s.c.)	5-10 mL/kg	25-30 G	[6]
Mouse	Intraperitoneal (i.p.)	< 10 mL/kg	25-27 G	
Rat	Subcutaneous (s.c.)	5-10 mL/kg	23-25 G	[5]
Rat	Intraperitoneal (i.p.)	< 10 mL/kg	23-25 G	

Experimental Protocols

Protocol 1: Low-Stress Subcutaneous (s.c.) Injection in Rodents

This protocol is designed to minimize animal stress during subcutaneous administration.

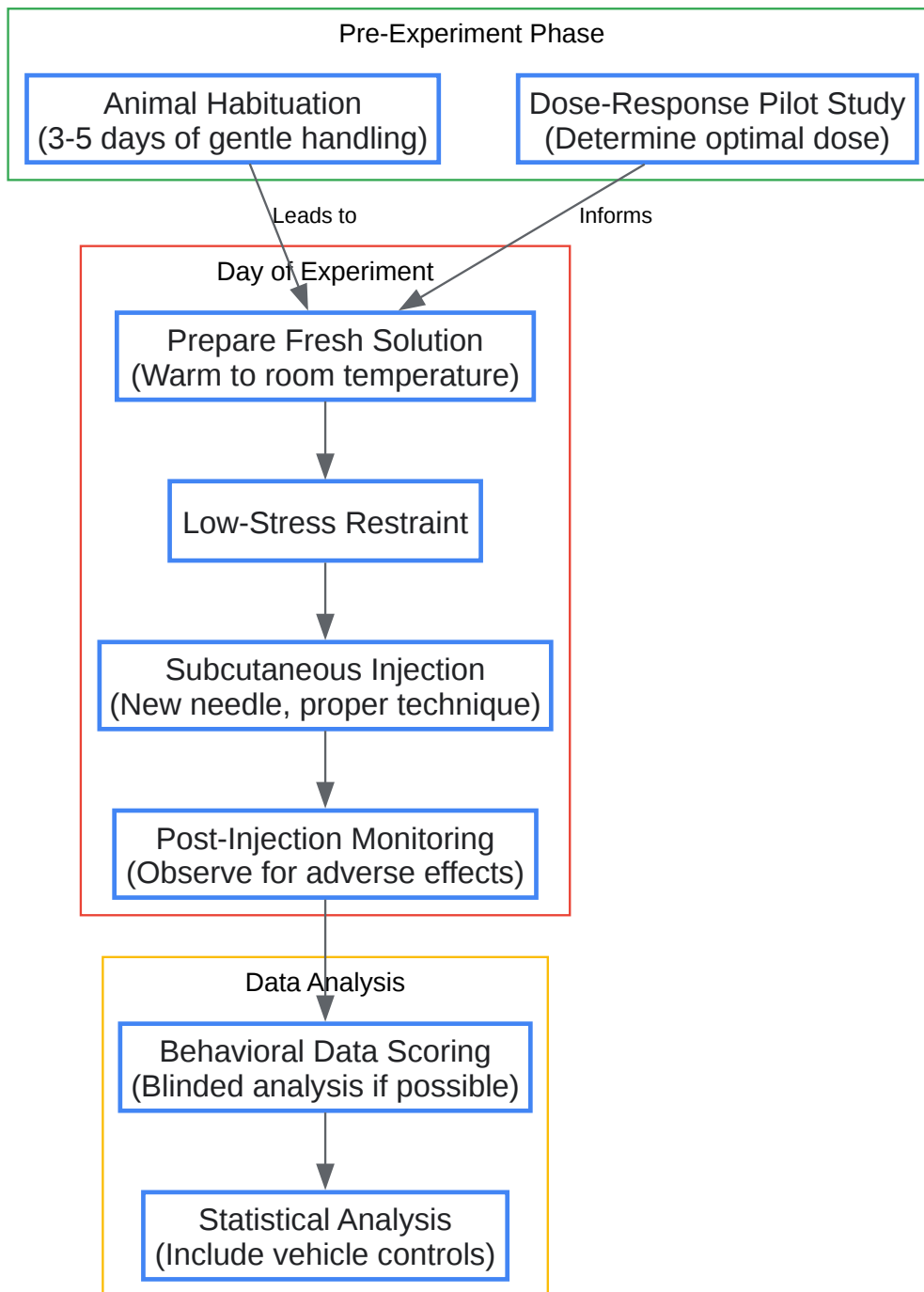
- **Habituation:** For at least 3-5 days prior to the experiment, handle each animal for 5-10 minutes daily. This should include simulating the restraint and injection procedure without actually performing the injection.
- **Solution Preparation:** Prepare the **SKF-82958 hydrobromide** solution in the desired vehicle on the day of the experiment. Warm the solution to room or body temperature to minimize discomfort.[6]
- **Animal Restraint:**
 - **Mice:** Gently lift the mouse by the base of the tail and allow it to grasp a surface (e.g., cage lid). Gently but firmly scruff the loose skin over the shoulders using your non-dominant thumb and forefinger.
 - **Rats:** A two-person technique is often less stressful. One person restrains the rat by gently wrapping it in a soft towel, while the other performs the injection. Alternatively, for a one-

person technique, gently restrain the rat against your body, securing the head and shoulders.

- Injection Procedure:
 - Create a "tent" of skin over the scruff or flank area.
 - Insert a new, sterile needle (bevel up) into the base of the skin tent at a shallow angle.^[6] Be careful not to pass the needle through to the other side.
 - Gently pull back on the plunger to ensure the needle is not in a blood vessel (you should see negative pressure). If blood appears, withdraw the needle and try a new site.^[6]
 - Inject the solution at a steady, moderate pace.
 - Withdraw the needle and gently apply pressure to the injection site with a sterile gauze for a moment if needed.
- Post-Injection Monitoring: Immediately return the animal to its home cage. Observe the animal for at least 15 minutes for any signs of adverse reactions or distress.

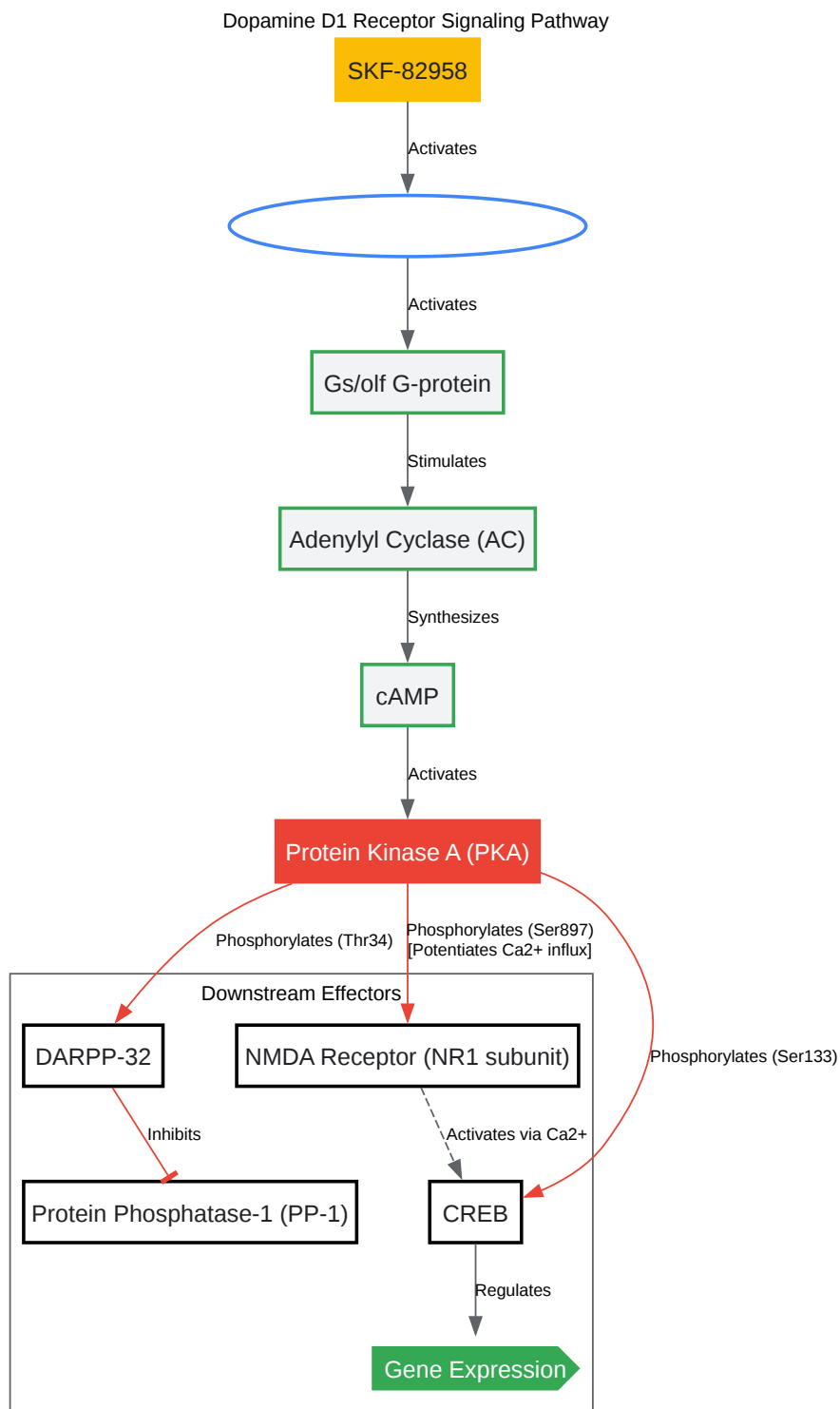
Visualizations

Experimental Workflow for Low-Stress SKF-82958 Administration



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Caption: Workflow for minimizing stress during SKF-82958 administration.



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Caption: Simplified Dopamine D1 receptor signaling cascade.

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